

# Discovery and characterization of 2'-Hydroxydaidzein from *Viola hondoensis*

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2'-Hydroxydaidzein**

Cat. No.: **B191490**

[Get Quote](#)

An In-depth Technical Guide on the Discovery and Characterization of **2'-Hydroxydaidzein** from *Viola hondoensis*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, characterization, and biological activity of **2'-Hydroxydaidzein**, an isoflavonoid isolated from the whole plant of *Viola hondoensis*. This document details the experimental protocols for its isolation and purification, summarizes its known biological effects, and presents its physicochemical properties.

## Introduction

*Viola hondoensis* W. Becker et H. Boissieu, a plant belonging to the Violaceae family, is distributed in the southern regions of Korea. In traditional medicine, this herb has been utilized for its purported expectorant, diuretic, and anti-inflammatory properties, with applications in treating conditions such as bronchitis, rheumatism, and various skin eruptions. Phytochemical investigations into the *Viola* genus have revealed a rich composition of secondary metabolites, including cyclotides and flavonoid glycosides.

Among the compounds isolated from *Viola hondoensis* is the isoflavonoid **2'-Hydroxydaidzein**, also known as 2',4',7-trihydroxyisoflavone.<sup>[1]</sup> This compound has garnered scientific interest due to its potential pharmacological activities, particularly its role in regulating matrix metalloproteinase-1 (MMP-1) expression in human skin fibroblasts, suggesting its potential in the context of skin aging and photoaging.<sup>[1]</sup>

## Physicochemical and Structural Information

**2'-Hydroxydaidzein** is a hydroxyisoflavone, structurally related to daidzein, with an additional hydroxyl group at the 2' position.

Property	Value
IUPAC Name	3-(2,4-dihydroxyphenyl)-7-hydroxychromen-4-one
Synonyms	2',4',7-trihydroxyisoflavone
Molecular Formula	C <sub>15</sub> H <sub>10</sub> O <sub>5</sub>
Molecular Weight	270.24 g/mol
Appearance	Solid
Melting Point	275 °C

## Experimental Protocols

The following sections detail the methodologies employed in the isolation and characterization of **2'-Hydroxydaidzein** from *Viola hondoensis*.

### Plant Material

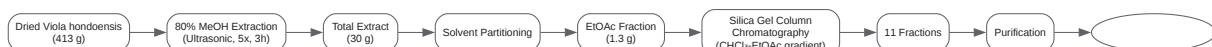
The whole plants of *Viola hondoensis* were collected in April 2004 from Ullung Island, Korea. A voucher specimen (SNU-04-04-13) has been deposited at the herbarium of Seoul National University.

### Extraction and Isolation

The isolation of **2'-Hydroxydaidzein** was performed through a multi-step extraction and chromatographic process.

- Extraction: The dried whole plants (413 g) were extracted five times with 80% methanol (MeOH) using an ultrasonic apparatus for 3 hours. The resulting extract was evaporated in vacuo to yield a total extract of 30 g.

- Solvent Partitioning: The total extract was suspended in distilled water and sequentially partitioned with n-hexane, chloroform ( $\text{CHCl}_3$ ), ethyl acetate ( $\text{EtOAc}$ ), and n-butanol (n-BuOH).
- Column Chromatography: The  $\text{EtOAc}$  fraction (1.3 g) was subjected to silica gel column chromatography. The column was eluted with a  $\text{CHCl}_3$ – $\text{EtOAc}$  gradient system (from 9:1 to 1:1) to yield 11 fractions.
- Purification: Further purification of the relevant fractions led to the isolation of 2',4',7-trihydroxyisoflavone.



[Click to download full resolution via product page](#)

**Caption:** Workflow for the isolation of **2'-Hydroxydaidzein**.

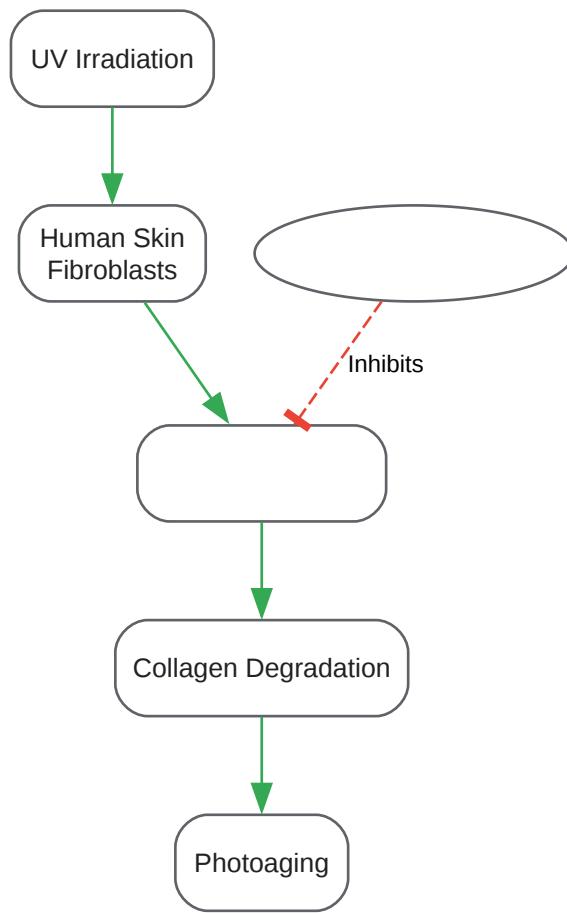
## Structural Elucidation

The chemical structure of the isolated compound was confirmed as 2',4',7-trihydroxyisoflavone by comparing its NMR spectral data with previously published reports. Infrared (IR) spectra were also obtained using a Perkin Elmer 1710 spectrophotometer.

## Biological Activity

### Regulation of Matrix Metalloproteinase-1 (MMP-1) Expression

Ultraviolet (UV) irradiation of human skin fibroblasts is known to induce the expression of MMP-1, an enzyme involved in the degradation of dermal collagen and a key factor in photoaging. Studies have shown that **2'-Hydroxydaidzein** isolated from *Viola hondoensis* can significantly reduce UV-induced MMP-1 expression at both the mRNA and protein levels in a dose-dependent manner.<sup>[1]</sup> Interestingly, this inhibitory effect was specific to MMP-1, as the expression of MMP-2 was not affected.



[Click to download full resolution via product page](#)

**Caption:** Signaling pathway of **2'-Hydroxydaidzein**'s effect on MMP-1.

## Conclusion

**2'-Hydroxydaidzein**, a naturally occurring isoflavonoid from *Viola hondoensis*, has been successfully isolated and characterized. Its demonstrated ability to specifically inhibit UV-induced MMP-1 expression in human skin fibroblasts highlights its potential as a valuable compound for further research in dermatology and cosmetology, particularly in the development of anti-photoaging agents. The detailed protocols provided in this guide serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Isoflavonoid from *Viola hondoensis*, regulates the expression of matrix metalloproteinase-1 in human skin fibroblasts - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Discovery and characterization of 2'-Hydroxydaidzein from *Viola hondoensis*]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191490#discovery-and-characterization-of-2'-hydroxydaidzein-from-viola-hondoensis]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)